

Toxicological Profile of Isopyrazam on Non-Target Aquatic Organisms: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Isopyrazam is a broad-spectrum pyrazole-carboxamide fungicide widely used in agriculture to control a variety of fungal diseases in crops. Its mode of action involves the inhibition of succinate dehydrogenase (SDH), a key enzyme in the mitochondrial respiratory chain and the tricarboxylic acid (TCA) cycle. While effective against target fungi, the introduction of **isopyrazam** into the environment raises concerns about its potential impact on non-target organisms, particularly within aquatic ecosystems. This technical guide provides a comprehensive overview of the toxicological effects of **isopyrazam** on a range of non-target aquatic organisms, including fish, invertebrates, and algae. The information is compiled from various ecotoxicological studies and regulatory assessments, presenting quantitative data, experimental methodologies, and the underlying mechanism of action.

Data Presentation: Acute and Chronic Toxicity of Isopyrazam to Aquatic Organisms

The following tables summarize the key toxicity endpoints for **isopyrazam** across different trophic levels in aquatic environments. These values, expressed as LC50 (lethal concentration for 50% of the population), EC50 (effective concentration for 50% of the population), and NOEC (no observed effect concentration), are crucial for environmental risk assessment.



Table 1: Acute and Chronic Toxicity of Isopyrazam to Fish

| Species | Endpoint | Duration | Value (mg/L) | Reference |
|---|-----------|----------|---------------------|-----------|
| Oncorhynchus mykiss (Rainbow Trout) | 96-h LC50 | 96 hours | 0.00007 (70 nM) | [1] |
| Cyprinus carpio (Common Carp) | 96-h LC50 | 96 hours | 0.0258 | [2] |
| Pimephales promelas (Fathead Minnow) | 28-d NOEC | 28 days | 0.00287 | [2] |
| Danio rerio (Zebrafish) Embryo | 96-h LC50 | 96 hours | 0.00014 (140 nM) | [1] |

Table 2: Acute and Chronic Toxicity of Isopyrazam to Aquatic Invertebrates

| Species | Endpoint | Duration | Value (mg/L) | Reference |
|-------------------------------|-----------|----------|--------------|-----------|
| Daphnia magna (Water Flea) | 48-h EC50 | 48 hours | 0.044 | [2] |
| Daphnia magna (Water Flea) | 21-d NOEC | 21 days | 0.013 | [2] |

Table 3: Toxicity of Isopyrazam to Aquatic Plants (Algae)

| Species | Endpoint | Duration | Value (mg/L) | Reference |
|--------------------------|------------|----------|--------------|-----------|
| Raphidocelis subcapitata | 72-h ErC50 | 72 hours | 1.792 | [2] |
| Lemna gibba | 7-d EC50 | 7 days | > 0.5 | [2] |



Experimental Protocols

The ecotoxicological data presented in this guide are primarily derived from studies conducted following standardized international guidelines, predominantly those established by the Organisation for Economic Co-operation and Development (OECD). These protocols ensure the reliability and comparability of the results.

Fish Acute Toxicity Test (based on OECD Guideline 203)

The acute toxicity of **isopyrazam** to fish is typically determined using a 96-hour static, semi-static, or flow-through test.[3][4]

- Test Organisms: Commonly used species include rainbow trout (Oncorhynchus mykiss),
 common carp (Cyprinus carpio), and zebrafish (Danio rerio).
- Test Conditions: Fish are exposed to a range of isopyrazam concentrations in dechlorinated, aerated water under controlled temperature and light conditions.
- Observations: Mortalities and any sublethal effects (e.g., abnormal behavior, morphological changes) are recorded at 24, 48, 72, and 96 hours.[3]
- Endpoint: The primary endpoint is the LC50, the concentration of **isopyrazam** that is lethal to 50% of the test fish over the 96-hour period.[3]

Daphnia sp. Acute Immobilisation Test (based on OECD Guideline 202)

The acute toxicity to aquatic invertebrates is commonly assessed using the Daphnia magna immobilization test.

- Test Organisms: Daphnia magna neonates (<24 hours old) are used for the test. [5]
- Test Conditions: The daphnids are exposed to a series of isopyrazam concentrations in a defined culture medium for 48 hours under static conditions.
- Observations: The number of immobilized daphnids (those unable to swim) is recorded at 24 and 48 hours.



 Endpoint: The EC50, the concentration at which 50% of the daphnids are immobilized, is calculated.

Alga, Growth Inhibition Test (based on OECD Guideline 201)

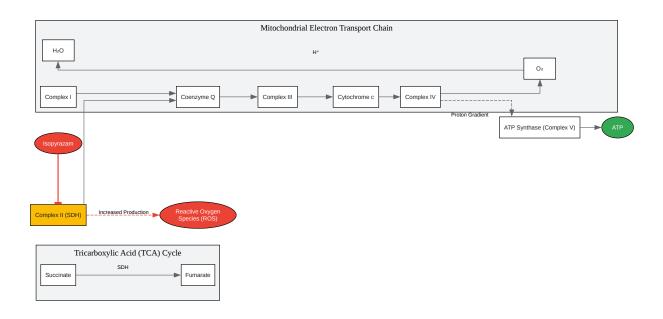
The potential of **isopyrazam** to inhibit the growth of primary producers is evaluated using an algal growth inhibition test.[6][7][8][9][10]

- Test Organisms: A freshwater green alga, such as Raphidocelis subcapitata (formerly Pseudokirchneriella subcapitata), is typically used.[10]
- Test Conditions: Exponentially growing algal cultures are exposed to various concentrations of **isopyrazam** in a nutrient-rich medium under continuous illumination and controlled temperature for 72 hours.[6][10]
- Observations: Algal growth is measured at 24, 48, and 72 hours, typically by cell counts or spectrophotometric methods.
- Endpoint: The ErC50, the concentration that causes a 50% reduction in the growth rate of the algae, is determined.[10]

Mandatory Visualization Signaling Pathway: Inhibition of Succinate Dehydrogenase by Isopyrazam

The primary mode of action of **isopyrazam** is the inhibition of the succinate dehydrogenase (SDH) enzyme, also known as Complex II, in the mitochondrial respiratory chain.[11] This inhibition disrupts cellular respiration and energy production.





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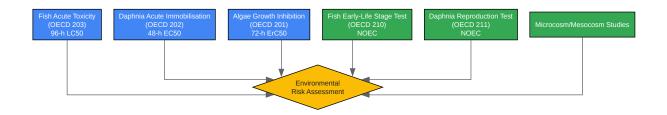
Caption: Inhibition of Succinate Dehydrogenase (SDH) by **Isopyrazam** in the mitochondrial respiratory chain.

Experimental Workflow: Aquatic Ecotoxicity Testing

The assessment of the aquatic toxicity of a substance like **isopyrazam** follows a tiered approach, starting with standard laboratory tests on representative organisms from different



trophic levels.



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Caption: Tiered experimental workflow for assessing the aquatic ecotoxicity of Isopyrazam.

Conclusion

The available data indicate that **isopyrazam** presents a high risk to certain non-target aquatic organisms. Fish appear to be particularly sensitive, with very low acute and chronic toxicity values. Aquatic invertebrates also show high sensitivity, although to a lesser extent than fish. Algae are the least sensitive group among the tested organisms. The mechanism of toxicity is directly linked to the disruption of cellular respiration through the inhibition of succinate dehydrogenase.

This technical guide summarizes the current understanding of the aquatic toxicology of **isopyrazam**. It is imperative for researchers, scientists, and drug development professionals to consider these findings in the environmental risk assessment and stewardship of this fungicide. Further research into the sublethal and long-term ecosystem-level impacts would provide a more complete picture of the environmental profile of **isopyrazam**.

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